

# what is the structure of Amonafide dihydrochloride

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Amonafide dihydrochloride

CAS No.: 150091-68-2

Cat. No.: S548594

Get Quote

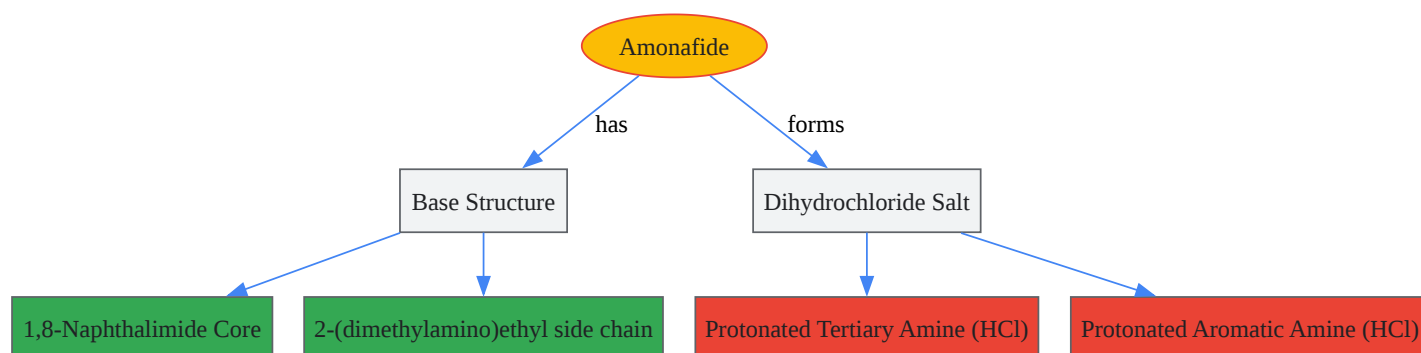
## Chemical Structure and Identifiers

The table below summarizes the key chemical identifiers for Amonafide and its dihydrochloride salt.

Property	Amonafide (Base Compound)	Amonafide Dihydrochloride
CAS Number	69408-81-7 [1] [2]	150091-68-2 [3] [4]
Molecular Formula	C <sub>16</sub> H <sub>17</sub> N <sub>3</sub> O <sub>2</sub> [1]	C <sub>16</sub> H <sub>19</sub> Cl <sub>2</sub> N <sub>3</sub> O <sub>2</sub> [3] [4]
Molecular Weight	283.33 g/mol [1] [2]	356.25 g/mol [4]
IUPAC Name	5-amino-2-[2-(dimethylamino)ethyl]-1H-benzo[de]isoquinoline-1,3(2H)-dione [1]	5-amino-2-[2-(dimethylamino)ethyl]-1H-benzo[de]isoquinoline-1,3(2H)-dione dihydrochloride [3]
SMILES	<chem>CN(C)CCN1C(=O)c2cccc3cc(N)ccc3c2C1=O</chem> [1]	<chem>CN(C)CCN1C(=O)c2cccc3cc(N)ccc3c2C1=O.Cl.Cl</chem> [4]
InChI Key	UPALIKSFLSVKIS-UHFFFAOYSA-N [1]	AEMLYYQEBPJIEO-UHFFFAOYSA-N [4]

**Structural Depiction:** The core structure consists of a **1,8-naphthalimide moiety** linked to a **2-(dimethylamino)ethyl group** at the imide nitrogen [1]. The dihydrochloride salt forms when two hydrochloric acid

molecules protonate the basic tertiary amine and the primary aromatic amine groups on the naphthalimide ring system.



[Click to download full resolution via product page](#)

Diagram of **Amonafide dihydrochloride** structural components, highlighting the naphthalimide core and protonated amine groups.

## Physicochemical Properties

The following table lists key physicochemical properties of the Amonafide base compound.

Property	Value / Description
Appearance	Yellow to dark yellow solid [1]
Melting Point	162 - 164 °C [1]
Predicted Boiling Point	500.2 ± 35.0 °C [1]
Predicted Density	1.306 ± 0.06 g/cm <sup>3</sup> [1]
Predicted pKa	8.83 ± 0.28 [1]
Solubility	Soluble in DMSO (57 mg/mL) and Methanol; Insoluble in Water [1] [2]
Storage	Keep in a dark place, sealed in dry conditions at 2-8°C [1]

## Mechanism of Action and Biological Profile

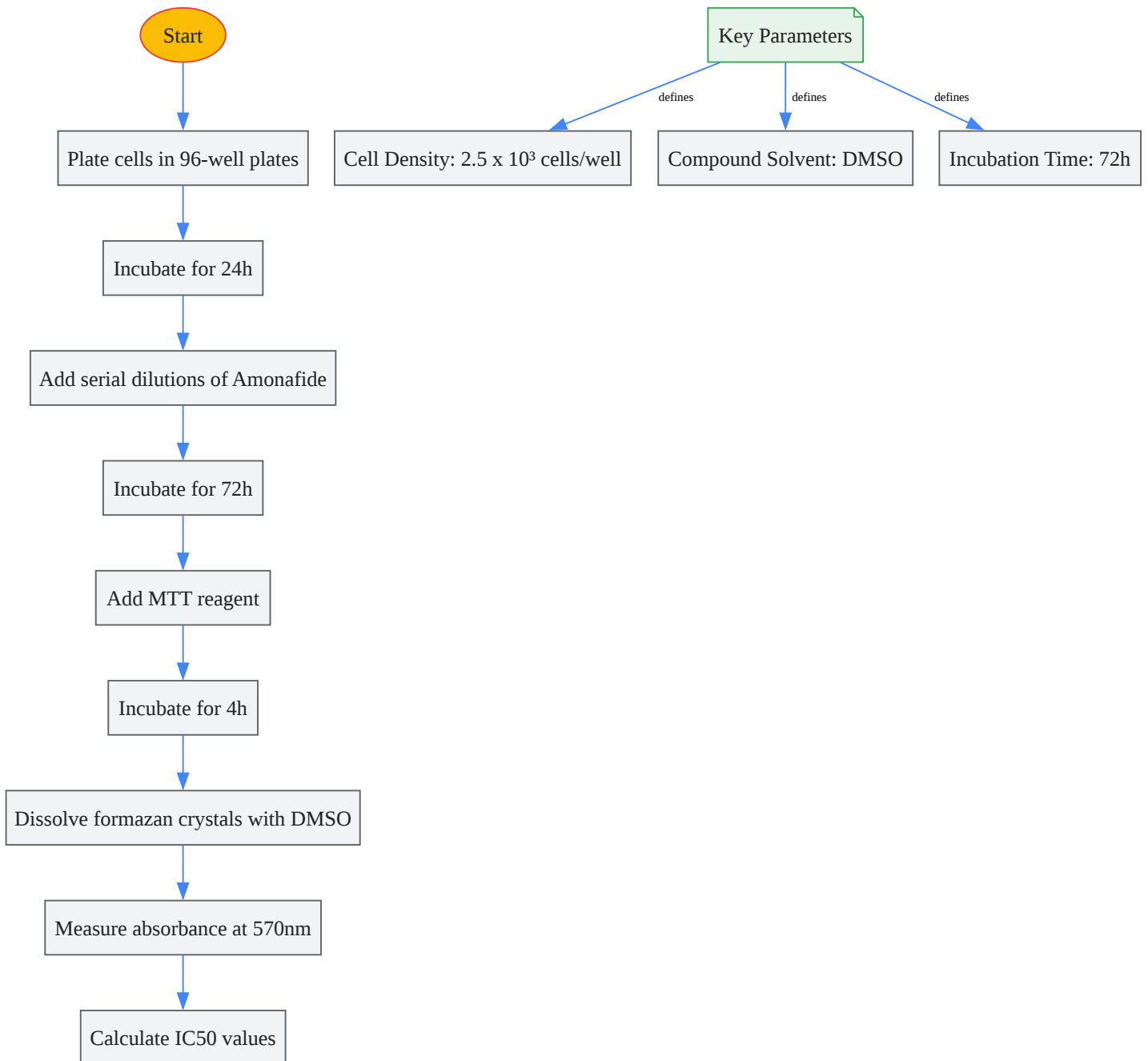
- **Primary Mechanism:** Amonafide is a **topoisomerase II (Topo II) inhibitor** and **DNA intercalator** [5] [6] [2]. It induces protein-associated DNA strand breaks by interfering with the DNA breakage-reunion activity of Topo II, ultimately leading to apoptosis [2].
- **Cellular Effects:** Beyond its primary mechanism, research indicates Amonafide can induce reactive oxygen species (ROS) generation and autophagic cell death in certain contexts [5] [7].
- **Key Characteristic:** It is notably **unaffected by P-glycoprotein-mediated efflux**, a common mechanism of multidrug resistance, unlike other Topo II inhibitors like doxorubicin or etoposide [2].

## Research and Clinical Development

- **Clinical Status:** Amonafide has been evaluated in multiple **Phase 2 and Phase 3 clinical trials** for cancers including Acute Myeloid Leukemia and solid tumors [2]. However, its development has been challenged by **dose-limiting toxicities**, such as myelosuppression and central neurotoxicity, which have limited its clinical application [5] [8].
- **Current Research Focus:** To overcome these limitations, current research is heavily focused on **prodrug strategies**. A 2024 study developed a novel **dual-enzyme responsive prodrug (AcKLP)** for glioblastoma treatment [5].
  - **Design:** The prodrug remains inactive until sequentially activated by two enzymes (HDAC and CTSL) overexpressed in glioblastoma cells [5].
  - **Outcome:** This approach demonstrated high selectivity with an  $IC_{50} > 100 \mu\text{M}$  in normal cells (HUVEC) vs.  $\sim 2.3 \mu\text{M}$  in glioblastoma (U87) cells, significantly reducing off-target toxicity [5].
- **Emerging Applications:** A 2025 study identified Amonafide as a novel **geroprotector** in a *C. elegans* model, where it extended healthspan and lifespan by activating mitochondrial and other cellular defense pathways. This suggests potential for application in age-related diseases like Parkinson's [9].

## Experimental Protocols for Cytotoxicity Assessment

The MTT assay is a standard method for evaluating the cytotoxicity and antiproliferative activity of Amonafide and its derivatives. Below is a generalized protocol based on cited research [2] [8].



Click to download full resolution via product page

*Workflow for MTT assay to evaluate Amonafide cytotoxicity, showing key steps and parameters.*

## Key Considerations for Research Use

- **Solubility and Storage:** For *in vitro* work, prepare a stock solution in **DMSO** and store aliquots as recommended. The compound is light-sensitive [1] [2].
- **Cytotoxicity Range:** The IC<sub>50</sub> values of Amonafide are cell line-dependent. Consult literature for specific models, as values can range from low micromolar to over 25 μM [6].
- **Safety:** Amonafide is for **research use only** and is a controlled substance in some territories [6]. It must be handled with appropriate precautions in a laboratory setting.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Amonafide CAS#: 69408-81-7 [amp.chemicalbook.com]
2. Amonafide | Topoisomerase inhibitor | Mechanism [selleckchem.com]
3. Amonafide dihydrochloride | C<sub>16</sub>H<sub>19</sub>Cl<sub>2</sub>N<sub>3</sub>O<sub>2</sub> [chemspider.com]
4. Compound Amonafide dihydrochloride [chemdiv.com]
5. An enzyme-responsive double-locked amonafide prodrug for ... [pmc.ncbi.nlm.nih.gov]
6. Amonafide (AS1413) | Topoisomerase Inhibitor [medchemexpress.com]
7. Synthesis and biological evaluation of novel alkylated ... [sciencedirect.com]
8. Synthesis and Biological Evaluation of Novel Aromatic ... [mdpi.com]
9. Topoisomerase inhibitor amonafide enhances defense ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [what is the structure of Amonafide dihydrochloride]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548594#what-is-the-structure-of-amonafide-dihydrochloride>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)